Structural Dynamics and Synthetic Utility of 4-(Cyclopropylaminomethyl)phenol

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Compound of Interest

Compound Name:	*4-[(Cyclopropylamino)methyl]phenol*
CAS No.:	*926201-89-0*
Cat. No.:	*B3306067*

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Introduction & Structural Pharmacophore

4-(Cyclopropylaminomethyl)phenol represents a specialized pharmacophore fragment often utilized in Fragment-Based Drug Discovery (FBDD). It serves as a critical intermediate in the synthesis of beta-adrenergic antagonists and tyrosine kinase inhibitors (TKIs).

The molecule consists of three distinct functional domains, each contributing specific properties to ligand-receptor binding kinetics:

- Phenolic Moiety: Acts as a hydrogen bond donor/acceptor and a metabolic handle (Phase II conjugation).
- Methylene Bridge: Provides rotational freedom, allowing the pharmacophore to adopt induced-fit conformations within a binding pocket.
- Cyclopropylamine Motif: The defining feature. Unlike an isopropyl group, the cyclopropyl ring possesses unique electronic properties due to Walsh orbitals (sigma-bond delocalization). It

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offers increased metabolic stability against cytochrome P450 oxidation compared to acyclic alkyl chains and imposes specific steric constraints that can enhance selectivity.

Physicochemical Profile (Calculated)

Property	Value (Approx.)	Significance in Drug Design
Molecular Formula	$C_{10}H_{13}NO$	Core scaffold identity.
Molecular Weight	163.22 g/mol	Ideal for fragment libraries (Rule of 3 compliant).
LogP (Octanol/Water)	~1.4 - 1.7	Moderate lipophilicity; good membrane permeability.
pKa (Phenol)	~9.9 - 10.0	Neutral at physiological pH.
pKa (Amine)	~8.4 - 8.9	Predominantly protonated (cationic) at pH 7.4.
H-Bond Donors/Acceptors	2 / 2	Facilitates bidentate interactions with receptor residues.

Synthetic Architecture

The most robust route to 4-(cyclopropylaminomethyl)phenol is the Reductive Amination of 4-hydroxybenzaldehyde with cyclopropylamine. This approach is preferred over direct alkylation due to the avoidance of over-alkylation (quaternary ammonium salt formation) and milder conditions that preserve the phenol.

Critical Reagent Selection

- Substrate: 4-Hydroxybenzaldehyde.
- Amine Source: Cyclopropylamine (1.0 - 1.2 equivalents).[1]
- Reducing Agent: Sodium Triacetoxyborohydride (STAB, $NaBH(OAc)_3$).[1]

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- Why STAB? Unlike $NaBH_4$, STAB is less basic and milder. It selectively reduces the imine intermediate without reducing the aldehyde starting material, preventing the formation of the benzyl alcohol byproduct.

- Solvent: 1,2-Dichloroethane (DCE) or Dichloromethane (DCM).[1]

- Catalyst: Acetic Acid (AcOH) is essential to protonate the carbonyl oxygen, facilitating nucleophilic attack by the amine.

Step-by-Step Protocol

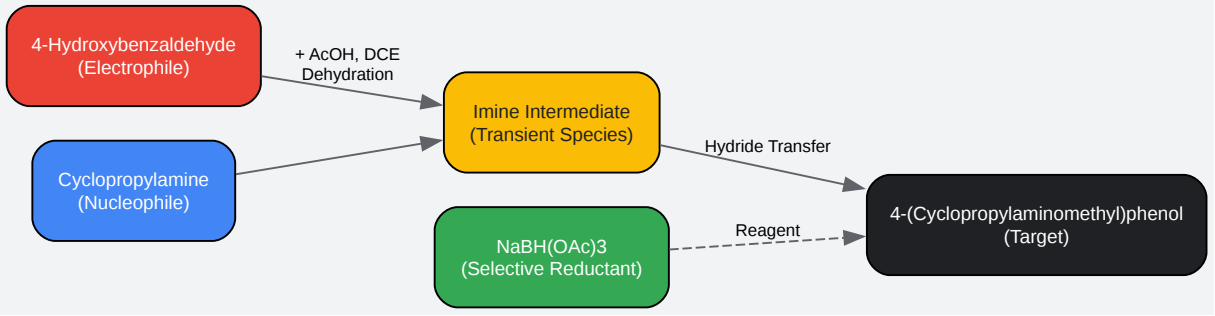
This protocol is designed for a 10 mmol scale.

- Imine Formation (Equilibrium Establishment):
  - In a dry round-bottom flask under N_2 atmosphere, dissolve 4-hydroxybenzaldehyde (1.22 g, 10 mmol) in anhydrous DCE (40 mL).
  - Add Cyclopropylamine (0.63 g, 11 mmol).
  - Add Acetic Acid (0.60 g, 10 mmol).
  - Stir: Allow the mixture to stir at room temperature for 30–60 minutes. This ensures the formation of the iminium species before the reducing agent is introduced.
- Reduction:
  - Cool the solution to 0°C (optional, but recommended to control exotherm).
  - Add Sodium Triacetoxyborohydride (3.18 g, 15 mmol) portion-wise over 10 minutes.
  - Allow the reaction to warm to room temperature and stir for 12–16 hours.
  - Monitoring: Check progress via TLC (System: 10% MeOH in DCM). The aldehyde spot should disappear.
- Workup & Purification:

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- Quench the reaction by adding saturated aqueous $NaHCO_3$ (slowly, gas evolution will occur).
- Extract the aqueous layer with DCM (3 x 30 mL).
- Crucial Step: Since the product is amphoteric (phenol + amine), ensure the aqueous pH is ~8-9 during extraction. If the pH is too high (>11), the phenol deprotonates (phenolate) and stays in water. If too low (<7), the amine protonates and stays in water.
- Dry combined organics over anhydrous Na_2SO_4, filter, and concentrate in vacuo.
- Purification: Recrystallization from EtOAc/Hexanes or column chromatography (DCM:MeOH:NH_4OH gradient) yields the pure solid.

Synthetic Workflow Visualization



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Figure 1: Reductive amination pathway utilizing STAB for chemoselective reduction of the in-situ generated imine.

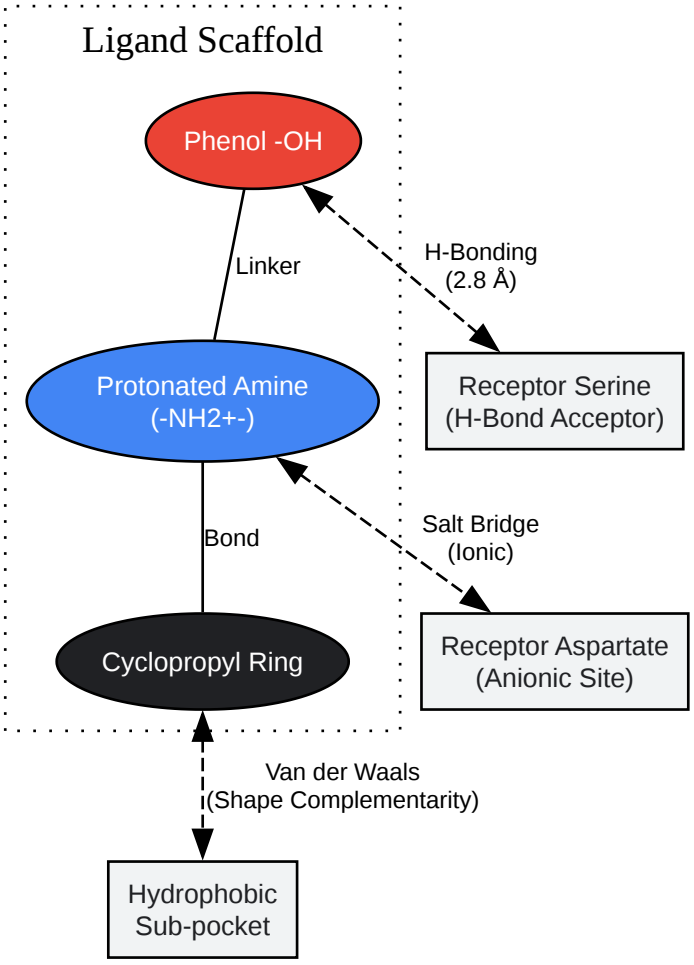
Structural Activity Relationship (SAR) & Interaction Logic

In a biological context, this molecule acts as a "warhead" or anchor. The diagram below illustrates how the specific structural features map to typical receptor binding pockets (e.g., Beta-1 Adrenergic Receptor).

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- Cation-π Interaction: The protonated amine often engages in cation-π interactions with aromatic residues (Phe, Trp) in the receptor.
- Salt Bridge: The cationic ammonium center forms a critical salt bridge with anionic residues like Aspartate (Asp).
- Hydrophobic Packing: The cyclopropyl group sits in small hydrophobic sub-pockets, providing tighter binding than a methyl group but less steric clash than a tert-butyl group.

Pharmacophore Interaction Map



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Figure 2: Mechanistic interaction map showing the binding mode of the pharmacophore within a theoretical receptor active site.

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Analytical Characterization

To validate the synthesis, the following spectral data is expected:

- ^{1}H NMR (DMSO-d_6, 400 MHz):
  - δ 9.20 (s, 1H, Phenol -OH).
  - δ 7.10 (d, 2H, Ar-H), δ 6.70 (d, 2H, Ar-H) — Characteristic AA'BB' para-substitution pattern.
  - δ 3.60 (s, 2H, Ar-CH_2-N).
  - δ 2.05 (m, 1H, Cyclopropyl-CH).
  - δ 0.35–0.45 (m, 4H, Cyclopropyl-CH_2).
- Mass Spectrometry (ESI+):
  - Calculated $[M+H]^+$: 164.11.
  - Observed $[M+H]^+$: 164.1 m/z.

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